

Triethylbenzylammonium tribromide safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triethy benzyl ammonium
tribromide*

Cat. No.: *B12408262*

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An In-depth Technical Guide to the Safe Handling of Triethylbenzylammonium Tribromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for triethylbenzylammonium tribromide (TEBABr₃), a quaternary ammonium salt used in various chemical syntheses. Due to the limited availability of data for triethylbenzylammonium tribromide, information from closely related compounds such as benzyltriethylammonium bromide and benzyltriethylammonium chloride has been included to provide a more complete safety profile.

Chemical and Physical Properties

Triethylbenzylammonium tribromide is a solid, and like similar quaternary ammonium salts, it is hygroscopic.^{[1][2]} Proper storage in a dry, well-ventilated place is crucial.^{[1][3]}

| Property | Data | Source(s) |
|-------------------|--|--------------|
| Chemical Formula | C ₁₃ H ₂₂ BrN | [2][4] |
| Molecular Weight | 272.22 g/mol | [2][5] |
| Appearance | Off-white to white powder/crystalline powder | [1][2][4][6] |
| Melting Point | 193-195 °C (decomposes) | [2][6] |
| Solubility | Soluble in water | [1][2][6] |
| Storage Condition | Room temperature, sealed in a dry place | [2] |
| Sensitivity | Hygroscopic | [1][2] |

Hazard Identification and Classification

Triethylbenzylammonium tribromide is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1][7][8]

GHS Hazard Classification:

- Skin Irritation: Category 2[7][8]
- Eye Irritation: Category 2A/2[1][7][8]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[7][8]

Hazard Statements:

- H315: Causes skin irritation[1][7][8]
- H319: Causes serious eye irritation[1][7][8]
- H335: May cause respiratory irritation[1][7][8]

Signal Word: Warning[7][8]

Hazard Pictogram:

 alt text

Handling and Storage Precautions

Safe handling and storage are paramount to minimize exposure and risk.

Safe Handling

- Handle in a well-ventilated place, preferably under a chemical fume hood.[\[3\]](#)[\[9\]](#)[\[10\]](#)
- Avoid breathing dust, fumes, gas, mist, or vapors.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)[\[9\]](#)
- Wear suitable personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[1\]](#)[\[3\]](#)[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[7\]](#)
- Use non-sparking tools and prevent the build-up of electrostatic charge.[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[9\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[11\]](#)
- Store locked up.[\[7\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with this compound.

| Equipment | Specification | Source(s) |
|---------------------|---|---|
| Eye/Face Protection | Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). | [1] [3] |
| Hand Protection | Chemical-impermeable gloves that have been inspected prior to use. | [3] |
| Skin and Body | Wear appropriate protective gloves and clothing to prevent skin exposure. A lab coat is recommended. | [1] [9] |
| Respiratory | A NIOSH/MSHA or European Standard EN 136 approved respirator is required if exposure limits are exceeded or when dust is generated. | [1] [7] [9] |

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always show the Safety Data Sheet to the attending physician.[\[7\]](#)

| Exposure Route | First Aid Protocol | Source(s) |
|----------------|---|-----------|
| Inhalation | Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor. [1] [7] | |
| Skin Contact | Take off immediately all contaminated clothing. Wash the skin with plenty of soap and water. If skin irritation occurs, get medical advice. [1] [3] [7] | |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice. [1] [3] [7] | |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [3] [9] Never give anything by mouth to an unconscious person. [3] | |

Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Evacuate personnel to a safe area.[\[3\]](#) Use personal protective equipment.[\[3\]](#)[\[8\]](#) Avoid breathing dust and prevent contact with the substance.[\[8\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[3\]](#)[\[8\]](#)[\[10\]](#)

- Containment and Cleaning: Use a shovel to put the material into a convenient waste disposal container.[9] Sweep up and shovel, keeping the material in suitable, closed containers for disposal.[8] Avoid generating dust.[7][8] Clean the affected area thoroughly.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[3][10]
- Specific Hazards: The material is combustible.[7] In a fire, hazardous combustion gases or vapors may be produced.[7] Vapors are heavier than air and may spread along floors.[7] Forms explosive mixtures with air on intense heating.[7]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[3]

Toxicological and Ecological Information

- Toxicology: The chemical, physical, and toxicological properties have not been thoroughly investigated.[7] It is known to be an irritant to the skin, eyes, and respiratory system.[1][2][7] For the related compound benzyltriethylammonium chloride, the acute oral toxicity (LD50) in rats is 2219 mg/kg.[12] Quaternary ammonium compounds can have cholinergic effects.[13]
- Ecotoxicity: Data for triethylbenzylammonium tribromide is not readily available. Do not let the product enter drains or the environment.[3][8]

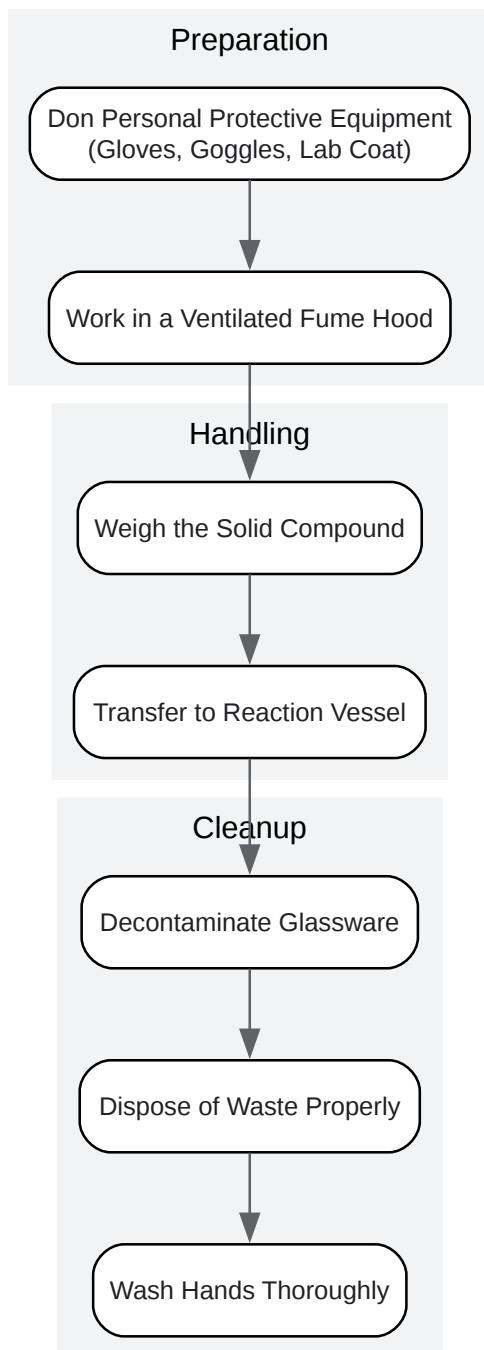
Experimental Protocols & Signaling Pathways

Detailed experimental protocols for the handling of triethylbenzylammonium tribromide beyond standard laboratory safety procedures are not available in the public domain. Similarly, specific signaling pathways related to its toxicity have not been elucidated in the available literature. The toxicological information is primarily based on its irritant properties and data from analogous compounds.

Visualized Workflows

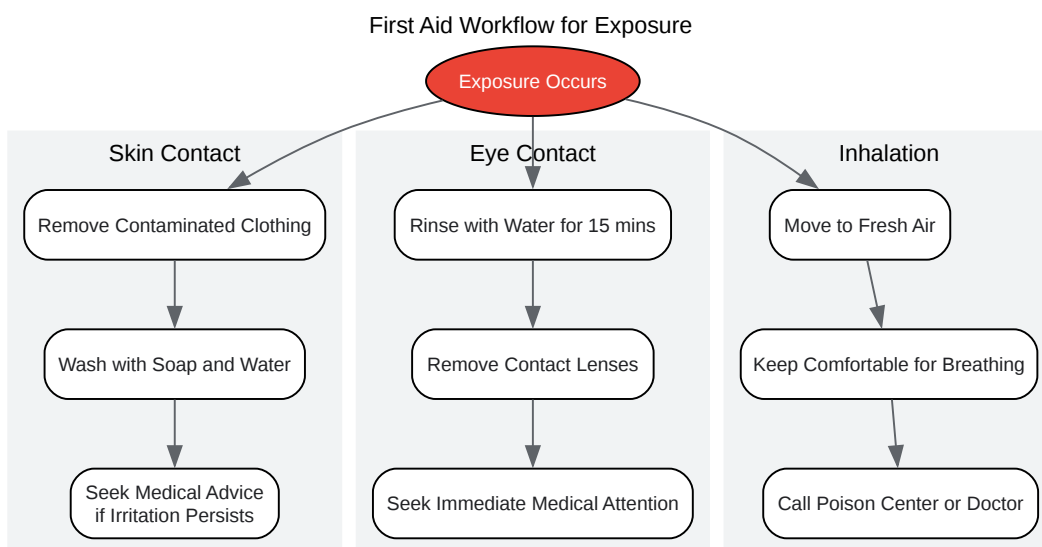
The following diagrams illustrate the logical workflows for handling and emergency procedures.

Workflow for Handling Triethylbenzylammonium Tribromide



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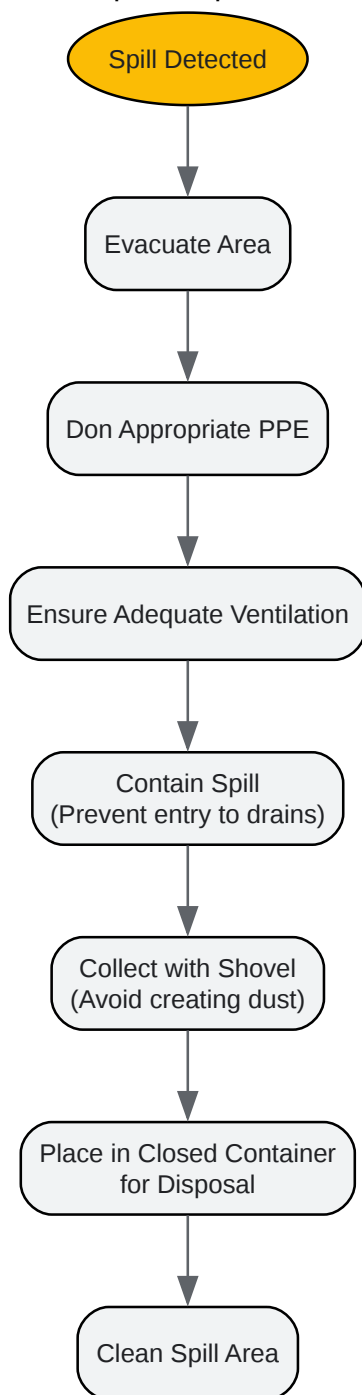
Caption: Standard Laboratory Handling Workflow.



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Caption: Emergency First Aid Procedures.

Accidental Spill Response Workflow



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Caption: Workflow for Accidental Spills.

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- To cite this document: BenchChem. [Triethylbenzylammonium tribromide safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12408262#triethylbenzylammonium-tribromide-safety-data-sheet-and-handling-precautions>]

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